

SPA-110 trifluoroacetate synthetic hemiasterlin analogue

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Compound Focus: Taltobulin trifluoroacetate

Cat. No.: S003961

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Compound Profile: SPA-110 Trifluoroacetate (Taltobulin)

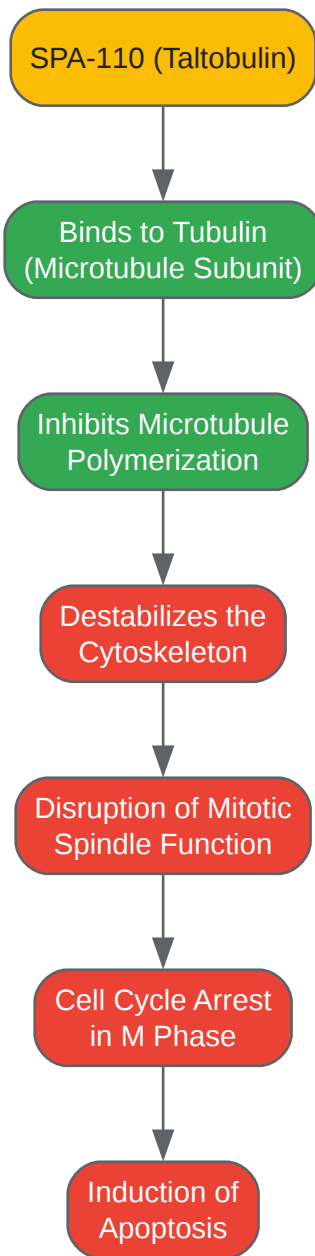
SPA-110 Trifluoroacetate, also known as Taltobulin or HTI-286, is a potent synthetic analogue of the natural tripeptide, Hemiasterlin. It functions as a tubulin inhibitor, disrupting microtubule dynamics and leading to apoptosis in cancer cells. A key characteristic of this compound is its ability to circumvent P-glycoprotein-mediated multidrug resistance, making it a compelling candidate for anticancer drug development and as a payload for Antibody-Drug Conjugates (ADCs) [1] [2] [3].

Property	Description
CAS Number	228266-41-9 [1] [2]
Molecular Formula	$C_{29}H_{44}F_3N_3O_6$ [1] [2]
Molecular Weight	587.67 g/mol (587.68 g/mol) [1] [2]
Chemical Names	Taltobulin trifluoroacetate; HTI-286 (trifluoroacetate); SPA-110 (trifluoroacetate) [1] [4] [2]
Appearance	White to off-white solid [1]

Property	Description
Solubility (DMSO)	≥ 39 mg/mL (~66.4 mM) [1] [2]
Mechanism of Action	Tubulin inhibitor; microtubule destabilizer [1] [3]
Primary Application	ADC cytotoxin (warhead); anticancer agent [1] [3]

Mechanism of Action and Signaling Pathway

Taltobulin exerts its potent cytotoxic effect by targeting tubulin, a core component of the cell's cytoskeleton. The following diagram illustrates the sequential pathway from tubulin binding to programmed cell death.



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Biological Activity Data

In Vitro Antiproliferative Activity

Taltobulin demonstrates exceptional potency against a broad panel of human tumor cell lines. The activity below was measured after a 3-day incubation period [1].

Cell Line	Tumor Type	IC ₅₀ (nM)
CCRF-CEM	Leukemia	0.2 ± 0.03 nM
1A9	Ovarian	0.6 ± 0.1 nM
A375	Melanoma	1.1 ± 0.8 nM
HCT-116	Colon	0.7 ± 0.2 nM
MX-1W	Breast	1.8 ± 0.6 nM
A549	NSCLC	1.1 ± 0.5 nM
MCF-7	Breast	7.3 ± 2.3 nM
NCI-H1299	NSCLC	6.8 ± 6.1 nM
Median IC ₅₀	(18 cell lines)	1.7 nM

In Vivo Efficacy in Xenograft Models

Taltobulin has shown significant efficacy in inhibiting tumor growth in mouse models [1] [2].

Model	Administration	Dosage	Result
HCT-15, DLD-1, MX-1W, KB-8-5 (human tumor xenografts)	Intravenous (i.v.)	1.6 mg/kg	Growth inhibition
KB-3-1 epidermoid xenograft	Oral gavage (p.o.)	3 mg/kg	92.3% growth inhibition
Lox melanoma xenograft	Oral gavage (p.o.)	3 mg/kg	82.2% growth inhibition

Comparative Potency with Related Compounds

This table contextualizes the activity of Taltobulin against other tubulin-targeting agents [5].

Compound	Anti-proliferative IC ₅₀ (1A9 Ovarian Cancer Cells)	Tubulin Polymerization Inhibition IC ₅₀
Taltobulin (HTI-286)	0.0002 µM (0.2 nM)	0.7 µM
Tubulysin U	0.00065 µM (0.65 nM)	1.9 µM
Tubulysin V	0.12 µM (120 nM)	1.1 µM

Experimental Protocols

In Vitro Cell Proliferation Assay

This is a standard protocol for assessing the compound's cytotoxicity in cultured cells [1].

- **Cell Lines:** Various (e.g., leukemia CCRF-CEM, ovarian 1A9, breast MX-1W, colon HCT-116, melanoma A375).
- **Compound Concentration Range:** 0.2 - 7.3 nM.
- **Incubation Time:** 3 days.
- **Readout:** Cell growth inhibition, with IC₅₀ values calculated.

In Vivo Efficacy Study Protocol

A representative protocol for evaluating efficacy in mouse xenograft models is as follows [1]:

- **Animals:** Athymic nu/nu female mice (5-6 weeks old).
- **Tumor Models:** Human tumor xenografts (e.g., HCT-15 colon cancer, Lox melanoma).
- **Administration:**
 - **Intravenous (i.v.):** 1.6 mg/kg.
 - **Oral Gavage (p.o.):** 3 mg/kg.
- **Treatment Duration:** Up to 35 days.
- **Endpoint:** Measurement of tumor volume compared to control groups.

Sample In Vivo Formulation Preparation

For animal studies, here is an example of how to prepare a working solution for injection [1] [2]:

- **Injection Formulation (Example):** DMSO : Tween 80 : Saline = 10 : 5 : 85.
 - Take 100 μ L of Taltobulin DMSO stock solution.
 - Add 50 μ L of Tween 80 and mix.
 - Add 850 μ L of saline (0.9% sodium chloride in ddH₂O) and mix to obtain a clear solution.

Synthesis Overview

The synthesis of Taltobulin is a complex, multi-step process involving the stereoselective assembly of three key amino acid building blocks [4].

- **Building Block Synthesis:**
 - The central **N-methyl-L-valine-derived fragment** is prepared from N-Boc-N-Methyl-L-valine, which is converted to a Weinreb amide and then reduced to an aldehyde. A Wittig reaction introduces the unsaturated ester side chain [4].
 - The unique **tubovaline-like fragment** is synthesized via Friedel-Crafts acylation, followed by diastereoselective introduction of an azide group to establish the chiral center, and subsequent reduction and protection [4].
- **Peptide Assembly:**
 - The dipeptide backbone is first constructed by coupling deprotected amino ester intermediates.
 - This dipeptide is then coupled with the third N-Boc amino acid building block to form the protected tripeptide.
 - The final steps involve sequential deprotection of the ethyl ester and the N-Boc group using LiOH and trifluoroacetic acid, respectively, to yield the final Taltobulin compound [4].

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References

1. Taltobulin trifluoroacetate | analogue of Hemiasterlin | InvivoChem [invivochem.com]

2. Taltobulin trifluoroacetate | TargetMol [targetmol.com]
3. Taltobulin trifluoroacetate - Cfm Oskar Tropitzsch GmbH [cfmot.de]
4. Taltobulin, SPA-110(trifluoroacetate salt), HTI-286- ... [drugfuture.com]
5. Total Synthesis and Biological Evaluation of Tubulysin U, ... [pmc.ncbi.nlm.nih.gov]

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